

An In-depth Technical Guide to N,N-Dimethylalanine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(Dimethylamino)propanoic acid

CAS No.: 19701-89-4

Cat. No.: B123415

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of N,N-Dimethylalanine, a methylated derivative of the amino acid alanine. Due to the potential for ambiguity, it is crucial to distinguish N,N-Dimethylalanine from the more common industrial chemical, N,N-Dimethylaniline. This document focuses exclusively on the alanine derivative, detailing its chemical identity, physicochemical properties, synthesis methodologies, and potential biological significance.

Chemical Identity: CAS Numbers and Synonyms

N,N-Dimethylalanine exists in several isomeric forms, each with a unique CAS number and set of synonyms. The distinction between these isomers is critical for experimental accuracy and reproducibility.

Isomer	CAS Number	Synonyms
N,N-Dimethyl-L-alanine	2812-31-9	(S)-2-(Dimethylamino)propanoic acid, N(alpha),N(alpha)-Dimethyl-L-alanine
N,N-Dimethyl-D-alanine	157431-09-9	(R)-2-(Dimethylamino)propanoic acid
N,N-Dimethyl-DL-alanine	Not available	(RS)-2-(Dimethylamino)propanoic acid
N,N-Dimethyl-β-alanine	6300-04-5	3-(Dimethylamino)propanoic acid, 3-(N,N-Dimethylamino)propionic acid

Physicochemical Properties

The addition of two methyl groups to the nitrogen atom of alanine significantly alters its physicochemical properties compared to the parent amino acid. These changes can influence its solubility, lipophilicity, and behavior in biological systems.

Property	N,N-Dimethyl-L-alanine	N,N-Dimethyl-D-alanine
Molecular Formula	C ₅ H ₁₁ NO ₂	C ₅ H ₁₁ NO ₂
Molecular Weight	117.15 g/mol	117.15 g/mol
Density	1.033±0.06 g/cm ³ (predicted)	1.033±0.06 g/cm ³ (predicted)
Melting Point	184°C	Not available
Boiling Point	179.9±23.0 °C at 760 Torr (predicted)	179.9±23.0 °C at 760 Torr (predicted)
Solubility	Freely soluble (258 g/L at 25°C, predicted)	Not available

Synthesis of N,N-Dimethylalanine: Experimental Protocols

The synthesis of N,N-Dimethylalanine can be achieved through various N-methylation strategies applied to alanine. Below are detailed methodologies for two common approaches.

Reductive Amination using Formaldehyde and a Reducing Agent

This is a widely used method for the N-methylation of amino acids.

Methodology:

- **Dissolution:** Dissolve L-alanine (1 equivalent) in an appropriate aqueous or alcoholic solvent.
- **Addition of Formaldehyde:** Add an excess of aqueous formaldehyde (typically 2.5 to 3 equivalents) to the solution.
- **Introduction of Reducing Agent:** Slowly add a reducing agent, such as sodium borohydride or sodium cyanoborohydride, to the reaction mixture while maintaining a controlled temperature (often 0°C to room temperature).
- **Reaction Monitoring:** Monitor the progress of the reaction using a suitable analytical technique, such as thin-layer chromatography (TLC) or nuclear magnetic resonance (NMR) spectroscopy.
- **Work-up:** Once the reaction is complete, acidify the mixture to decompose any remaining reducing agent. The product can then be isolated and purified using techniques like ion-exchange chromatography.

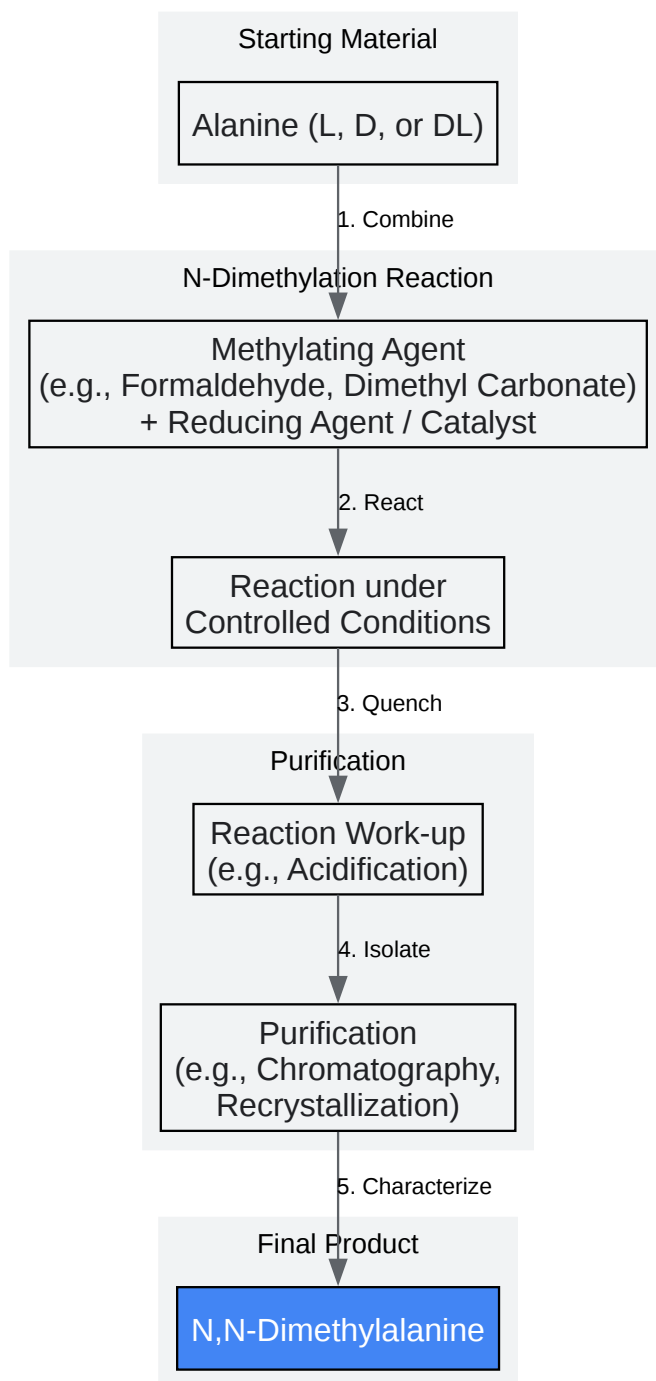
N-methylation using Dimethyl Carbonate (A Green Chemistry Approach)

Dimethyl carbonate (DMC) is considered a more environmentally friendly methylating agent.

Methodology:

- **Reaction Setup:** In a sealed reaction vessel, combine L-alanine (1 equivalent) with an excess of dimethyl carbonate.
- **Acid Catalysis:** Add a catalytic amount of a suitable acid.
- **Heating:** Heat the mixture to a temperature typically ranging from 100°C to 150°C. The reaction is usually carried out under pressure.
- **Reaction Time:** Maintain the reaction at the elevated temperature for several hours until completion.
- **Isolation:** After cooling, the excess dimethyl carbonate can be removed under reduced pressure. The resulting N,N-Dimethyl-L-alanine can be purified by recrystallization or chromatography.^[1]

General Workflow for N,N-Dimethylalanine Synthesis



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A generalized workflow for the synthesis of N,N-Dimethylalanine.

Biological Significance and Signaling Pathways

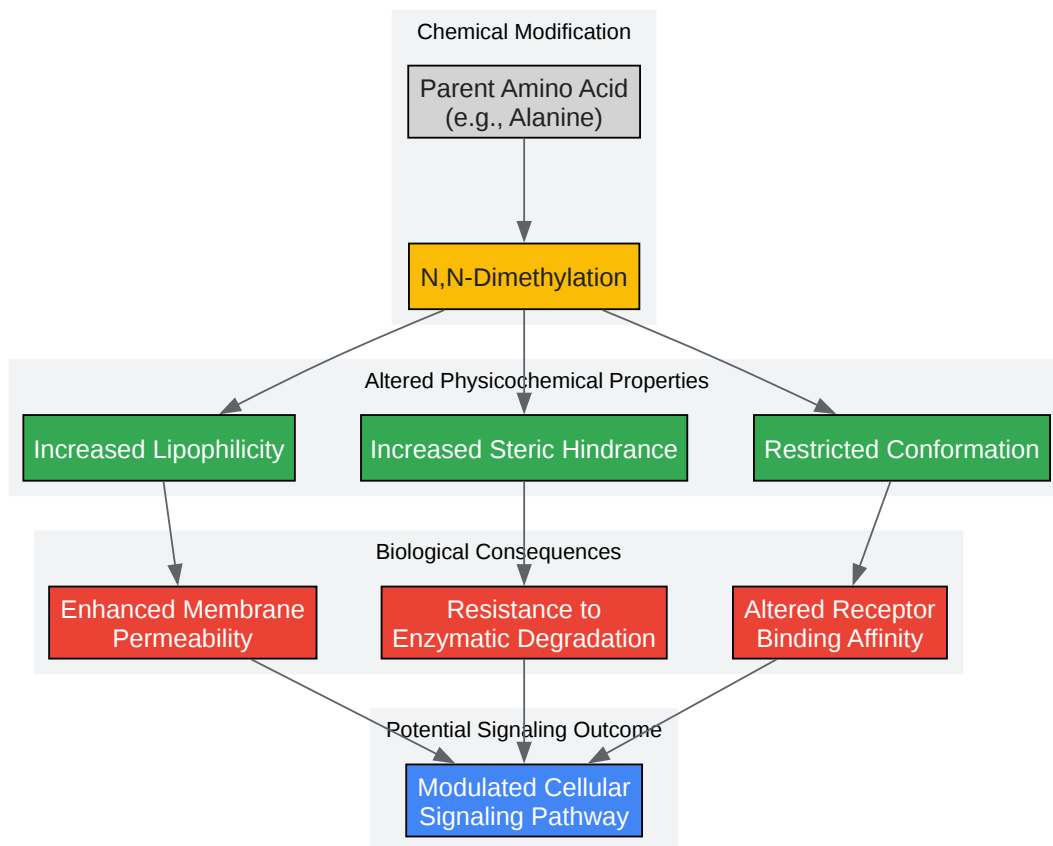
Direct research on the specific biological roles and signaling pathway involvement of N,N-Dimethylalanine is limited. However, the effects of N-methylation on amino acids are well-documented in medicinal chemistry and peptide science, allowing for informed hypotheses.

N-methylation of amino acids is a key strategy to enhance the therapeutic properties of peptides.^[2] This modification can lead to:

- **Increased Metabolic Stability:** The N-methyl groups provide steric hindrance, protecting the adjacent peptide bonds from enzymatic degradation by proteases.^[2]
- **Improved Cell Permeability and Oral Bioavailability:** N-methylation increases the lipophilicity of a molecule, which can enhance its ability to cross cell membranes.^[3]
- **Modulation of Conformation:** The presence of N-methyl groups can restrict the conformational flexibility of peptides, which can lead to a more favorable binding affinity for their biological targets.^[3]

Given these known effects, N,N-Dimethylalanine, when incorporated into peptides or as a standalone molecule, could potentially influence signaling pathways by altering the stability, permeability, and receptor binding affinity of bioactive peptides.

Potential Impact of N,N-Dimethylation on Amino Acid Signaling



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A conceptual diagram of how N,N-dimethylation can alter biological activity.

Applications in Research and Drug Development

The primary application of N,N-Dimethylalanine is as a building block in synthetic organic chemistry, particularly in the fields of peptide and peptidomimetic synthesis. Its incorporation into peptide chains is a strategy to overcome the limitations of peptide-based drugs, such as poor metabolic stability and low cell permeability.[2] Researchers and drug development professionals can utilize N,N-Dimethylalanine to:

- Design novel peptides with enhanced pharmacokinetic properties.
- Probe the structure-activity relationships of bioactive peptides by systematically replacing native amino acids with their N,N-dimethylated counterparts.
- Develop more stable and orally bioavailable peptide-based therapeutics.

In conclusion, while N,N-Dimethylalanine is not as extensively studied as its parent amino acid, its unique properties make it a valuable tool for chemists and pharmacologists. The methodologies and conceptual frameworks presented in this guide offer a solid foundation for its synthesis and application in scientific research and drug discovery.

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- To cite this document: BenchChem. [An In-depth Technical Guide to N,N-Dimethylalanine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b123415/docs#an-in-depth-technical-guide-to-n-n-dimethylalanine\]](https://www.benchchem.com/product/b123415/docs#an-in-depth-technical-guide-to-n-n-dimethylalanine)

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